

Commercial Availability and Analytical Applications of 4'-Hydroxydiclofenac Standard: A Technical Guide

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Compound of Interest

Compound Name: 4'-Hydroxydiclofenac

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This technical guide provides a comprehensive overview of the commercial availability of the **4'-Hydroxydiclofenac** analytical standard, a critical component in pharmaceutical research and development. Furthermore, it offers detailed experimental protocols for its quantification in biological matrices and visual representations of its metabolic pathway and analytical workflows. **4'-Hydroxydiclofenac** is the primary and most abundant metabolite of diclofenac, a widely prescribed non-steroidal anti-inflammatory drug (NSAID).^{[1][2]} Its analysis is paramount in pharmacokinetic studies, drug metabolism research, and both clinical and forensic toxicology.^[1]

Commercial Availability and Specifications

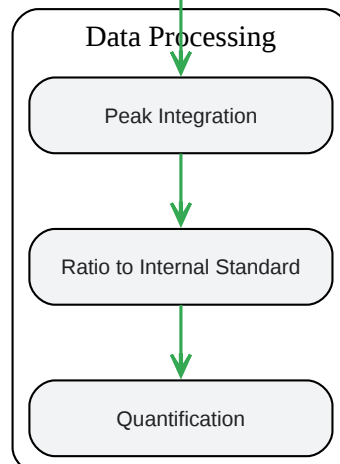
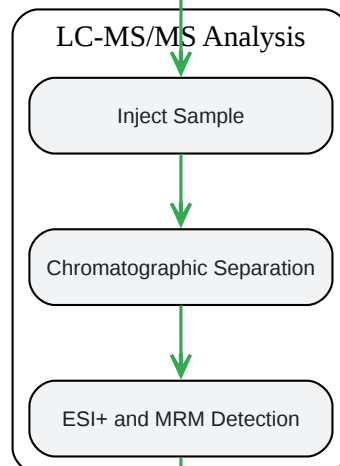
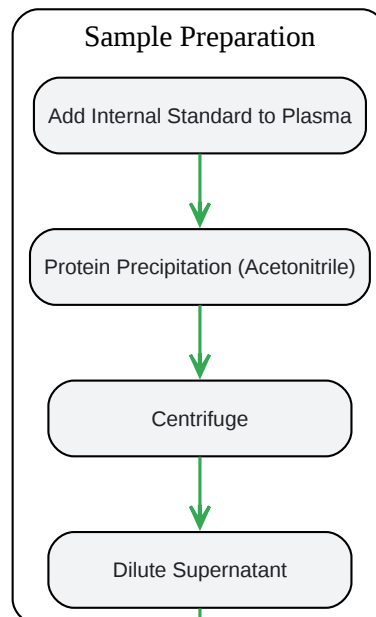
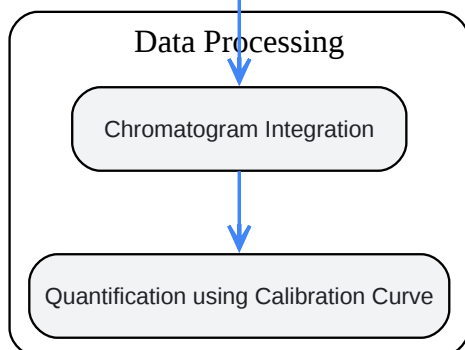
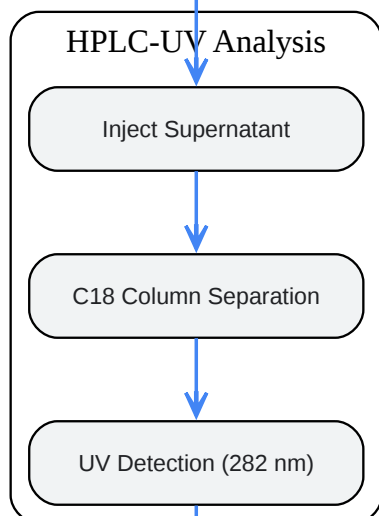
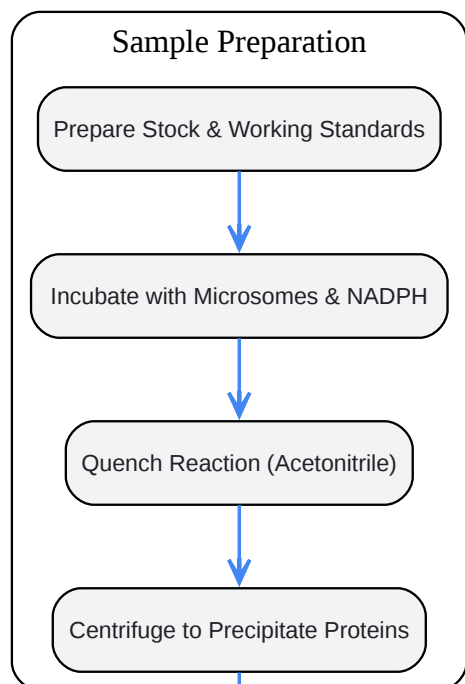
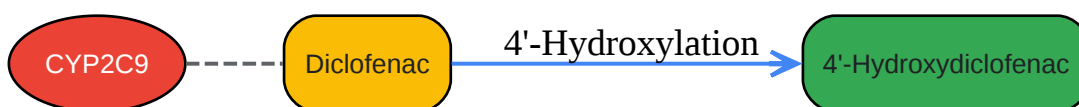
4'-Hydroxydiclofenac analytical standard is readily available from several reputable chemical suppliers. The standard is typically supplied as a neat solid, and its quality and purity are crucial for accurate and reproducible analytical results. Below is a summary of the key specifications from various vendors.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Storage Temperature
Thermo Scientific Chemicals	64118-84-9	$C_{14}H_{11}Cl_2NO$ ₃	312.15	Not specified	Not specified
Cayman Chemical	64118-84-9	$C_{14}H_{11}Cl_2NO$ ₃	312.2	≥95%	-20°C
Santa Cruz Biotechnology	64118-84-9	$C_{14}H_{11}Cl_2NO$ ₃	312.15	Not specified	Not specified
Sigma-Aldrich (VETRANAL®)	64118-84-9	$C_{14}H_{11}Cl_2NO$ ₃	312.15	Analytical Standard	2-8°C
Sigma-Aldrich (HPLC)	64118-84-9	$C_{14}H_{11}Cl_2NO$ ₃	312.15	≥98% (HPLC)	-20°C
MedChemExpress	64118-84-9	Not specified	Not specified	Analytical Standard	Room Temperature
LGC Standards	64118-84-9	$C_{14}H_{11}Cl_2NO$ ₃	312.15	>95% (HPLC)	-20°C
Abcam	64118-84-9	$C_{14}H_{11}Cl_2NO$ ₃	312.1	>97%	-20°C

Metabolic Pathway of Diclofenac to 4'-Hydroxydiclofenac

Diclofenac undergoes extensive hepatic metabolism, with the formation of **4'-Hydroxydiclofenac** being the principal metabolic route.^[3] This hydroxylation reaction is almost exclusively catalyzed by the cytochrome P450 enzyme, CYP2C9.^{[3][4][5]}

Understanding this pathway is crucial for predicting drug-drug interactions and explaining inter-individual variability in patient responses to diclofenac.[3]



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